

9-Vinylnanthracene molecular weight and formula

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Compound of Interest

Compound Name: 9-Vinylnanthracene

Cat. No.: B1293765

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An In-depth Technical Guide on **9-Vinylnanthracene**

For researchers, scientists, and drug development professionals, a clear understanding of the fundamental properties of chemical compounds is paramount. This guide provides a concise summary of the molecular weight and chemical formula for **9-Vinylnanthracene**.

Molecular Properties of **9-Vinylnanthracene**

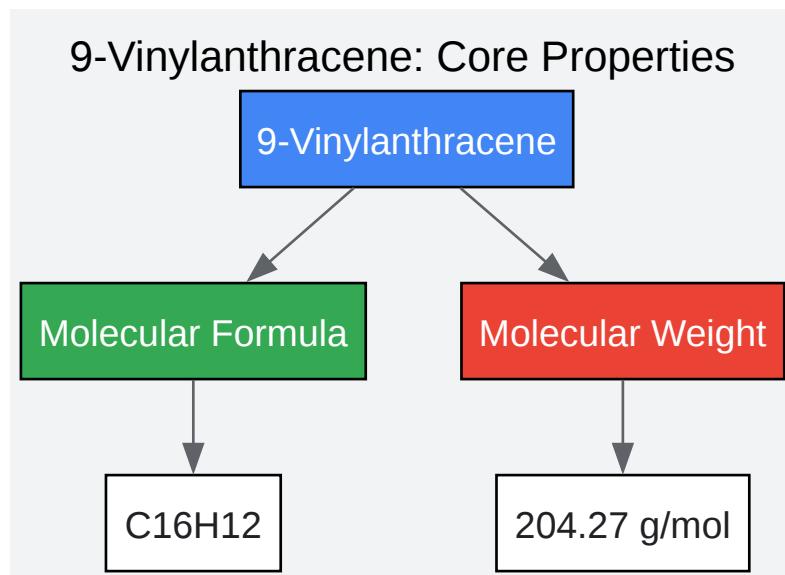
9-Vinylnanthracene is an aromatic hydrocarbon containing a vinyl group attached to the nanthracene core. Its chemical identity is defined by its molecular formula and corresponding molecular weight.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₁₂	[1] [2] [3] [4] [5] [6]
Molecular Weight	204.27 g/mol	[1] [2] [3] [5] [6]

The empirical formula, C₁₆H₁₂, indicates that each molecule of **9-Vinylnanthracene** is composed of 16 carbon atoms and 12 hydrogen atoms.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for various analytical techniques.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Structural and Identifier Information

To further characterize **9-Vinylnanthracene**, the following diagram illustrates the relationship between its common name, molecular formula, and molecular weight.



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Core properties of **9-Vinylnanthracene**.

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